

An In-depth Technical Guide to 2-Aminoisophthalonitrile: Synthesis, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Aminoisophthalonitrile

CAS No.: 63069-52-3

Cat. No.: B1278372

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Aminoisophthalonitrile, identified by the CAS number 63069-52-3, is an aromatic organic compound featuring a benzene ring substituted with one amino group and two cyano groups at positions 1, 2, and 3.^[1] Its formal IUPAC name is 2-aminobenzene-1,3-dicarbonitrile.^[1] This molecule serves as a versatile building block in synthetic organic chemistry, with its unique electronic and structural characteristics making it a valuable precursor for the synthesis of a variety of heterocyclic compounds and more complex molecular architectures. The presence of reactive amino and nitrile functionalities allows for a diverse range of chemical transformations, positioning **2-aminoisophthalonitrile** as a compound of significant interest in medicinal chemistry and materials science. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, a detailed synthesis protocol, and its applications, particularly within the realm of drug discovery and development.

Molecular Structure and Identification

The molecular structure of **2-Aminoisophthalonitrile** consists of a central benzene ring with an amine (-NH₂) group at the second position and two nitrile (-C≡N) groups at the first and third positions. This arrangement of functional groups imparts specific reactivity and electronic properties to the molecule.

Caption: 2D Molecular Structure of **2-Aminoisophthalonitrile**.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Aminoisophthalonitrile** is presented in the table below. These computed properties are essential for understanding its behavior in various chemical and biological systems.

Property	Value	Source
CAS Number	63069-52-3	PubChem[1]
Molecular Formula	C ₈ H ₅ N ₃	PubChem[1]
Molecular Weight	143.15 g/mol	PubChem[1]
IUPAC Name	2-aminobenzene-1,3-dicarbonitrile	PubChem[1]
SMILES	<chem>C1=CC(=C(C(=C1)C#N)N)C#N</chem>	PubChem[1]
XLogP3	1.2	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	0	PubChem[1]

Synthesis of 2-Aminoisophthalonitrile

An efficient and regioselective method for the synthesis of **2-aminoisophthalonitriles** involves the carb-anion-induced ring transformation of functionalized 2H-pyran-2-ones with malononitrile.^[2] This approach is advantageous as it allows for the creation of the aromatic ring under mild, room temperature conditions, avoiding the need for harsh thermal conditions often required in alternative methods like Diels-Alder reactions.^[2]

Experimental Protocol: Ring Transformation Synthesis

This protocol describes a general procedure for the synthesis of a **2-aminoisophthalonitrile** derivative from a corresponding 2H-pyran-2-one.

Materials:

- Substituted 2H-pyran-2-one (1.0 eq)
- Malononitrile (1.2 eq)
- Potassium Hydroxide (KOH), powdered (2.0 eq)
- Dimethylformamide (DMF)
- Ice water
- Dilute Hydrochloric Acid (HCl)
- Silica gel for column chromatography
- Appropriate solvents for column chromatography (e.g., ethyl acetate/hexane mixture)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve the substituted 2H-pyran-2-one in a minimal amount of DMF.
- **Addition of Reagents:** To the stirred solution, add malononitrile followed by powdered potassium hydroxide.

- Reaction: Allow the reaction mixture to stir at room temperature for 14-16 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Upon completion, pour the reaction mixture into ice water.
- Neutralization: Carefully neutralize the aqueous mixture with dilute HCl. A precipitate of the crude product should form.
- Isolation: Collect the crude product by vacuum filtration and wash with cold water.
- Purification: Purify the crude product by column chromatography on silica gel using an appropriate solvent system to afford the pure **2-aminoisophthalonitrile** derivative.[2]

Causality Behind Experimental Choices:

- Malononitrile: Serves as the source of the carbanion, which is the key nucleophile that initiates the ring transformation of the 2H-pyran-2-one.
- Potassium Hydroxide (KOH): A strong base used to deprotonate the acidic methylene protons of malononitrile, generating the reactive carbanion.
- Dimethylformamide (DMF): A polar aprotic solvent that effectively dissolves the reactants and facilitates the ionic reaction mechanism.
- Room Temperature Reaction: The mild reaction conditions are a significant advantage of this method, preserving sensitive functional groups and reducing the formation of byproducts.[2]

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Sources

- [1. 2-Aminoisophthalonitrile | C8H5N3 | CID 10931545 - PubChem](#)
[pubchem.ncbi.nlm.nih.gov]

- [2. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Aminoisophthalonitrile: Synthesis, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1278372/docs#an-in-depth-technical-guide-to-2-aminoisophthalonitrile-synthesis-properties-and-applications>]

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